

Method refinement for consistent results with 5-Fluoro-2-hydroxypyrimidine

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Compound of Interest

Compound Name: 5-Fluoro-2-hydroxypyrimidine

Cat. No.: B044746

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Technical Support Center: 5-Fluoro-2-hydroxypyrimidine

An Application Scientist's Guide to Achieving Consistent and Reproducible Experimental Results

Welcome to the technical support center for **5-Fluoro-2-hydroxypyrimidine** (CAS No. 2022-78-8). This guide is designed for researchers, chemists, and drug development professionals who utilize this versatile heterocyclic compound. As a key intermediate and a prodrug of the widely used chemotherapeutic agent 5-Fluorouracil (5-FU)[\[1\]](#)[\[2\]](#), mastering its handling and application is critical for success. This resource moves beyond simple protocols to explain the underlying chemical principles that govern its behavior, empowering you to troubleshoot issues and refine your methods for maximum consistency.

Section 1: Frequently Asked Questions (FAQs) & Core Compound Profile

This section addresses the most common initial questions regarding the properties, handling, and storage of **5-Fluoro-2-hydroxypyrimidine**.

What is 5-Fluoro-2-hydroxypyrimidine?

5-Fluoro-2-hydroxypyrimidine, also known as 5-Fluoro-2(1H)-pyrimidone, is a fluorinated nucleobase analogue.^{[3][4]} Its structure is central to its function, primarily serving as a reactant in the synthesis of other valuable compounds, such as 2-Chloro-5-fluoropyrimidine, and in the development of novel pharmaceuticals.^{[1][5]} A critical aspect of its chemistry is its existence in a tautomeric equilibrium between the enol (hydroxypyrimidine) and keto (pyrimidinone) forms. This equilibrium can be influenced by solvent and pH, which has significant implications for its reactivity and analytical behavior.

What are its key physical and chemical properties?

Understanding the fundamental properties of a reagent is the first step toward consistent results. Key data for **5-Fluoro-2-hydroxypyrimidine** is summarized below.

Property	Value	Source(s)
CAS Number	2022-78-8	[1] [5] [6]
Molecular Formula	C ₄ H ₃ FN ₂ O	[1] [4] [6]
Molecular Weight	114.08 g/mol	[1] [4] [7]
Appearance	Solid	[1]
Melting Point	170-174 °C	[1] [6]
Synonyms	5-Fluoro-2(1H)-pyrimidone	[1] [4] [7]

How should I properly store the compound and its solutions?

Proper storage is crucial to maintain the integrity of the reagent.

- Solid Compound: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[7] The compound is classified as a combustible solid.^[1]
- Solutions: The stability of solutions can be concentration and temperature-dependent. Studies on the closely related 5-Fluorouracil have shown that precipitation can occur at refrigerated temperatures (4°C), especially at higher concentrations.^{[8][9]} While short-term storage of stock solutions at 2-8°C may be possible, it is critical to visually inspect for any

crystal formation before use.[10] For longer-term storage, aliquoting and freezing (-20°C or below) is recommended, though a freeze-thaw stability study for your specific solvent and concentration is advised. Always bring solutions to room temperature and ensure complete dissolution before use.

What are the best practices for preparing stock solutions?

Inconsistent results often trace back to improperly prepared stock solutions.

- Solvent Selection: The compound is reported to be soluble in water (may require sonication), ethanol, and methanol.[11]
- Dissolution Technique: Due to potential solubility limits, it is recommended to add the solvent to the weighed solid and use sonication or gentle warming to ensure complete dissolution. Always prepare solutions in calibrated volumetric flasks for accuracy.
- Concentration Verification: For applications requiring high accuracy, do not rely solely on the weighed mass. The concentration of a freshly prepared stock solution should be verified using UV-Vis spectrophotometry by creating a calibration curve or by using a validated HPLC method.

What are the main safety hazards and handling precautions?

5-Fluoro-2-hydroxypyrimidine is a hazardous substance and must be handled with appropriate care.

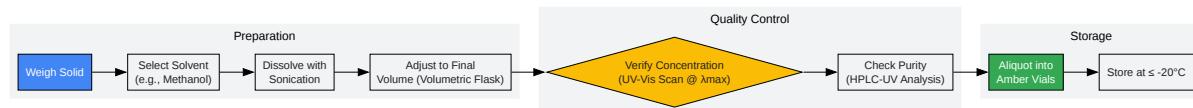
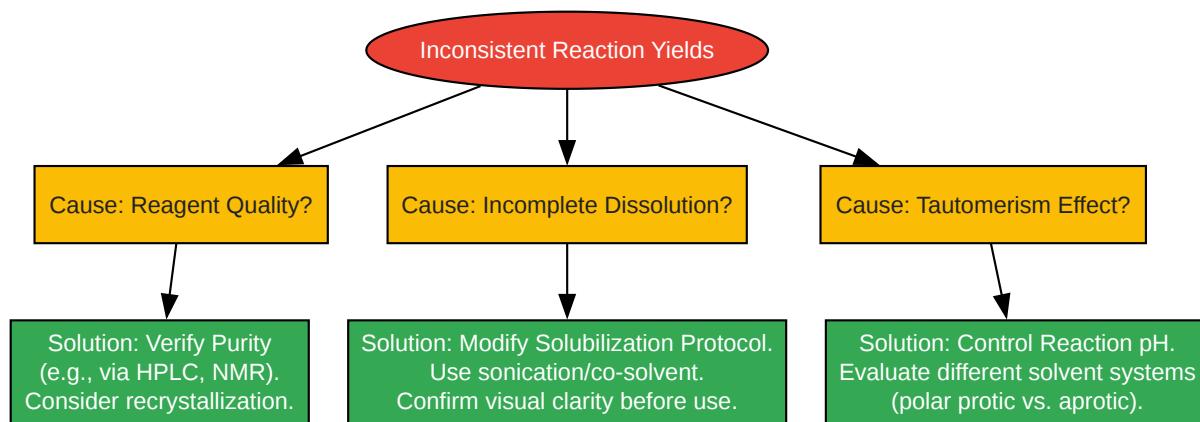
- Hazards: It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[1][7] It may also cause respiratory irritation.[7]
- Personal Protective Equipment (PPE): Always wear a dust mask (type N95 or equivalent), chemical-resistant gloves, and safety glasses or goggles when handling the solid.[1] Work in a well-ventilated area or a chemical fume hood.

Section 2: Troubleshooting Experimental Inconsistency

This guide provides a structured approach to diagnosing and resolving common issues encountered during experimentation.

Problem: Inconsistent Reaction Yields or Rates

Variability in reaction outcomes is a frequent challenge. The following workflow can help identify the root cause.



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